

4-Bromo-2-fluoro-6-methylaniline CAS 429683-46-5 properties

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Compound of Interest

Compound Name: 4-Bromo-2-fluoro-6-methylaniline

Cat. No.: B2699514

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An In-depth Technical Guide to **4-Bromo-2-fluoro-6-methylaniline** (CAS 429683-46-5)

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Bromo-2-fluoro-6-methylaniline is a halogenated and substituted aromatic amine that serves as a critical building block in modern organic synthesis. Its trifunctional nature—possessing an amine, a bromine atom, and fluorine atom on a methylated benzene ring—offers a versatile scaffold for the construction of complex molecular architectures. This guide provides a comprehensive overview of its physicochemical properties, spectroscopic characteristics, synthesis, reactivity, and applications, with a particular focus on its utility in pharmaceutical research and development. Safety protocols and handling procedures are also detailed to ensure its proper use in a laboratory setting.

Physicochemical and Structural Properties

4-Bromo-2-fluoro-6-methylaniline is a compound whose structural attributes are key to its chemical utility. The presence of ortho-fluoro and ortho-methyl groups to the amine influences its basicity and nucleophilicity, while the para-bromo group provides a reactive site for cross-coupling reactions.

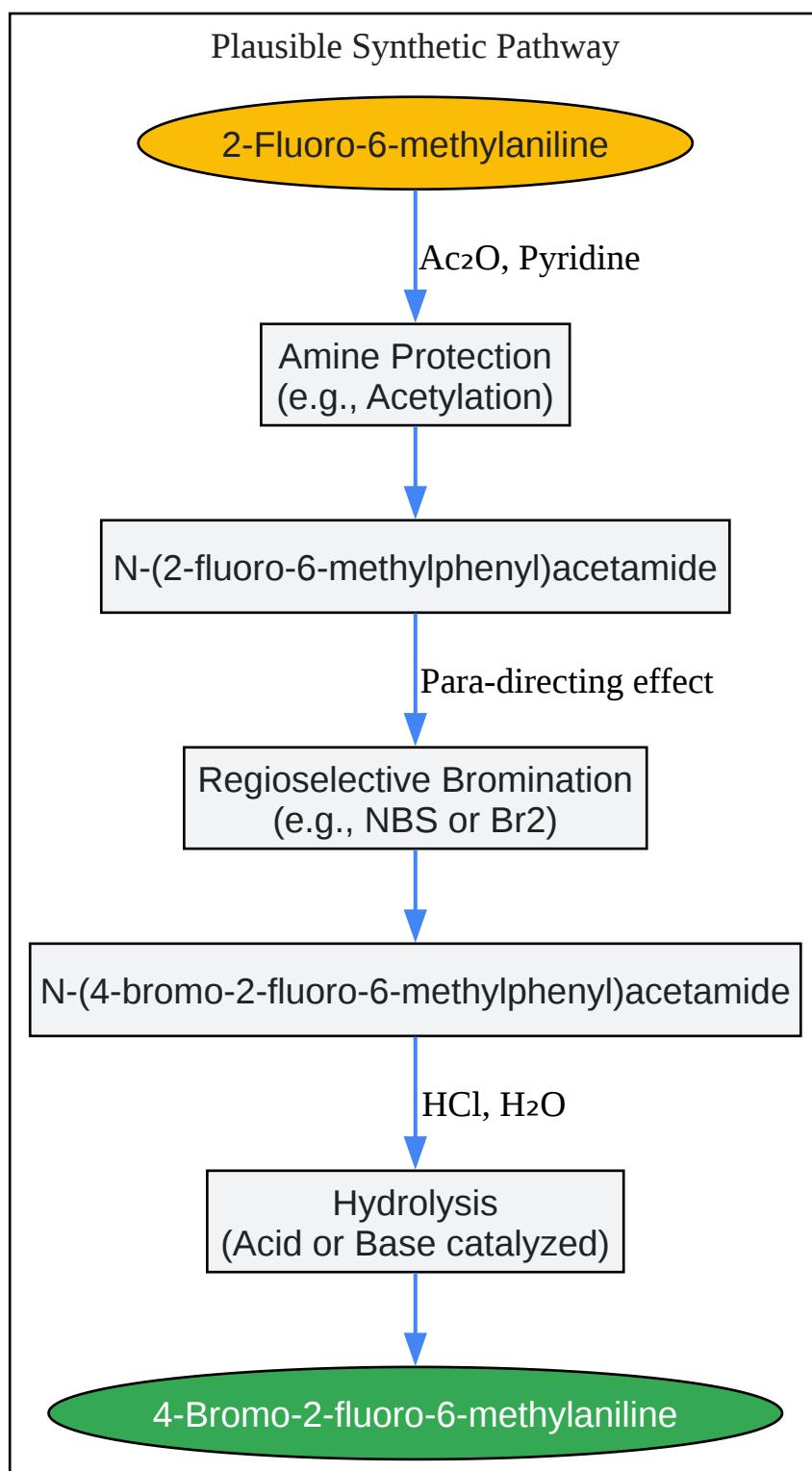
Property	Value	Source(s)
CAS Number	429683-46-5	[1] [2] [3]
Molecular Formula	C ₇ H ₇ BrFN	[2] [3]
Molecular Weight	204.04 g/mol	[2] [3]
IUPAC Name	4-bromo-2-fluoro-6-methylaniline	[2]
Physical Form	Liquid	[1]
InChI	InChI=1S/C7H7BrFN/c1-4-2-5(8)3-6(9)7(4)10/h2-3H,10H2,1H3	[1] [2]
InChIKey	SLNCSLAIDQBUKN-UHFFFAOYSA-N	[1] [2]
SMILES	CC1=CC(=CC(=C1N)F)Br	[2] [3]
Topological Polar Surface Area	26 Å ²	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	2	[2]

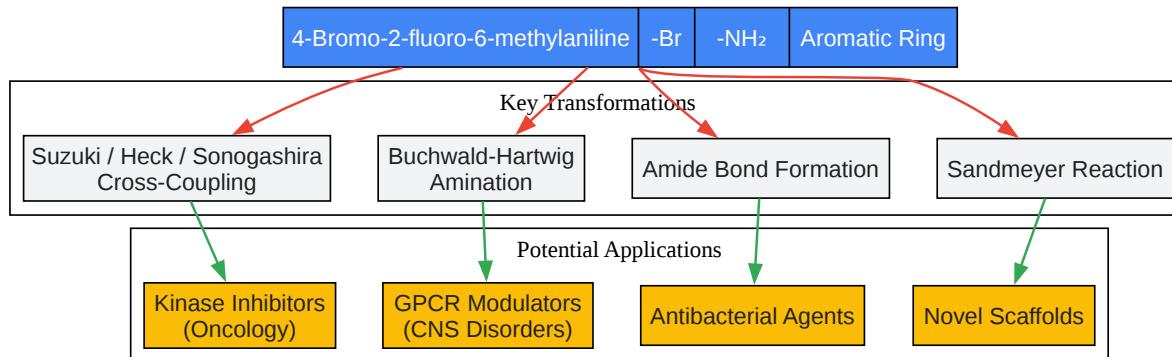
Synthesis and Reactivity Profile

The synthesis of substituted anilines like **4-Bromo-2-fluoro-6-methylaniline** often involves multi-step processes that begin with simpler, commercially available precursors. A plausible synthetic route would involve the selective bromination of 2-fluoro-6-methylaniline. The directing effects of the amine (after protection), fluoro, and methyl groups are crucial for achieving the desired regioselectivity.

Halogenated anilines are important organic compounds widely used in biology, medicine, and the chemical industry.^[4] For instance, related structures serve as intermediates for anticancer, anti-obesity, and anti-inflammatory drugs.^[4] The synthesis of a similar compound, 4-bromo-2-

methylaniline, can be achieved through a process involving arylamine protection, a bromination reaction, and subsequent hydrolysis.^[5]





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